

Core Concepts: Molar Mass and Molecular Weight

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Compound of Interest

Compound Name: Antimony sulfate

Cat. No.: B147869

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In chemistry, the molar mass (M) is a bulk property representing the mass of one mole of a substance, expressed in grams per mole (g/mol).^{[1][2]} It is a weighted average of the masses of the constituent atoms in a sample, accounting for the natural abundance of their isotopes. The molecular weight, on the other hand, is the mass of a single molecule of a substance, expressed in atomic mass units (amu) or daltons (Da). For all practical purposes in a laboratory setting, the numerical values of molar mass and molecular weight are identical.

The molar mass of a compound is calculated by summing the standard atomic weights of its constituent atoms. For Antimony(III) Sulfate ($\text{Sb}_2(\text{SO}_4)_3$), the calculation is as follows:

- Antimony (Sb): 2 atoms \times 121.760 g/mol
- Sulfur (S): 3 atoms \times 32.065 g/mol
- Oxygen (O): 12 atoms \times 15.999 g/mol

Quantitative Data Summary

The following table summarizes the key quantitative data for Antimony(III) Sulfate.

Property	Value
Chemical Formula	$\text{Sb}_2(\text{SO}_4)_3$
Molar Mass	531.71 g/mol [3][4][5]
Molecular Weight	531.71 amu
CAS Number	7446-32-4[3][4][5][6]
Elemental Composition	Antimony (Sb): 45.79%
Sulfur (S): 18.09%	
Oxygen (O): 36.12%	
Density	3.94 g/cm ³ [7]

Experimental Determination of Molar Mass

Several experimental techniques can be employed to determine the molar mass of an inorganic compound like Antimony(III) Sulfate. These methods range from classical wet chemistry techniques to modern analytical instrumentation.

Gravimetric Analysis of Sulfate

Gravimetric analysis is a highly accurate classical method for determining the amount of a substance by weighing.[8] For a sulfate compound, the protocol involves precipitating the sulfate ions as an insoluble salt, which is then isolated, dried, and weighed.

Experimental Protocol:

- **Sample Preparation:** Accurately weigh a sample of Antimony(III) Sulfate and dissolve it in dilute hydrochloric acid (HCl).
- **Precipitation:** Heat the solution and add an excess of barium chloride (BaCl_2) solution to precipitate the sulfate ions as barium sulfate (BaSO_4), which is highly insoluble.
- **Digestion:** Keep the solution hot for a period to allow the precipitate to "digest," which encourages the formation of larger, purer crystals that are easier to filter.[9]

- **Filtration and Washing:** Filter the precipitate through ashless filter paper. Wash the precipitate with hot distilled water to remove any co-precipitated impurities. Test the filtrate with silver nitrate (AgNO_3) to ensure all chloride ions have been removed.^[9]
- **Drying and Ashing:** Transfer the filter paper containing the precipitate to a crucible of known weight. Heat the crucible to dry the precipitate and then ignite it at a high temperature to burn off the filter paper completely.
- **Weighing and Calculation:** After cooling in a desiccator, weigh the crucible with the BaSO_4 precipitate. From the mass of the BaSO_4 , the mass of sulfate in the original sample can be calculated, and subsequently, the molar mass of the Antimony(III) Sulfate can be determined.

Mass Spectrometry

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio of ions. For inorganic compounds, it can be used to determine the molar mass with high precision.

Experimental Protocol:

- **Sample Introduction and Ionization:** A small amount of the Antimony(III) Sulfate sample is introduced into the mass spectrometer. It is then ionized, for example, by electrospray ionization (ESI) or inductively coupled plasma (ICP) techniques, to form gaseous ions.
- **Mass Analysis:** The ions are accelerated and separated based on their mass-to-charge ratio by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus mass-to-charge ratio.
- **Data Interpretation:** The peak in the mass spectrum corresponding to the intact molecular ion or a known fragment can be used to determine the molecular weight of the compound.

Biological Signaling and Antimony Compounds

While Antimony(III) Sulfate itself is not a drug, antimony-containing compounds have been used in medicine and are known to interact with biological systems. Exposure to antimony

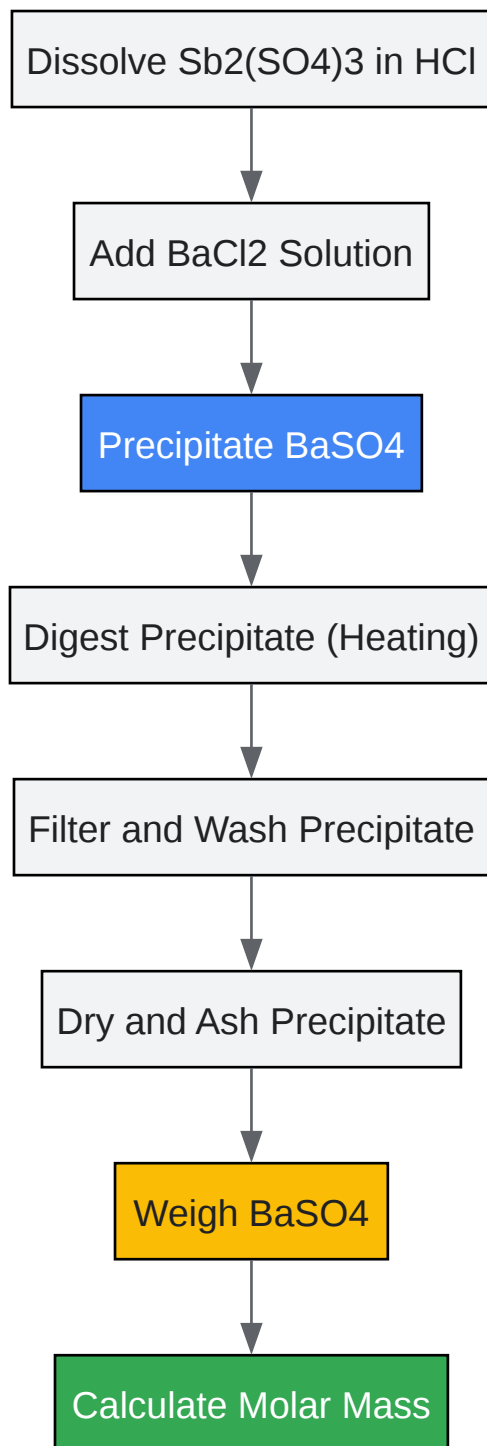
compounds can impact various cellular signaling pathways.[7] For professionals in drug development, understanding these interactions is crucial for assessing both therapeutic potential and toxicity.

For instance, studies have shown that antimony compounds can induce neuronal autophagic death by inhibiting the Akt/mTOR signaling pathway through the generation of reactive oxygen species (ROS).[3] More recently, antimony has been found to exacerbate inflammation in periodontitis by activating the ferroptosis pathway.[5]

Visualizations

Experimental Workflow for Gravimetric Analysis

Workflow for Gravimetric Determination of Molar Mass

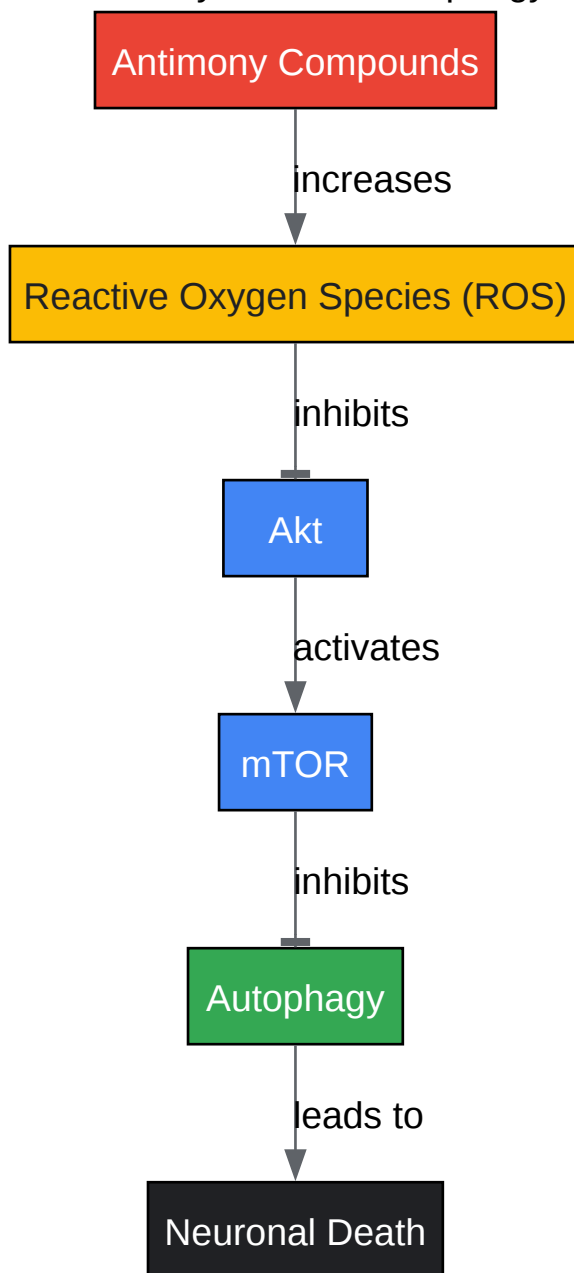


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Caption: A flowchart of the key steps in the gravimetric analysis of sulfate.

Antimony's Impact on the Akt/mTOR Signaling Pathway

Simplified Antimony-Induced Autophagy Pathway



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Caption: A diagram illustrating the inhibitory effect of antimony on the Akt/mTOR pathway.

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